

4'-Methoxy-S-trityl-L-cysteinol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4'-Methoxy-S-trityl-L-cysteinol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure, properties, and potential applications of **4'-Methoxy-S-trityl-L-cysteinol**. While direct experimental data for this specific compound is not readily available in public literature, this document extrapolates its characteristics from closely related and well-documented analogues. This information is intended to support research and development efforts in peptide synthesis, drug discovery, and medicinal chemistry.

Chemical Structure and Properties

4'-Methoxy-S-trityl-L-cysteinol is a derivative of the amino acid L-cysteine. Its structure is characterized by three key features:

- L-Cysteinol Backbone:** The core of the molecule is L-cysteinol, which is derived from L-cysteine by the reduction of the carboxylic acid group to a primary alcohol.
- S-Trityl Group:** The thiol group of the cysteine residue is protected by a trityl (triphenylmethyl) group. This bulky protecting group prevents the oxidation of the thiol to a disulfide.

- **4'-Methoxy Substituent:** One of the phenyl rings of the trityl group is substituted at the para (4') position with a methoxy group (-OCH₃). This electron-donating group increases the acid lability of the trityl group, allowing for its removal under milder acidic conditions compared to the standard trityl group.

The IUPAC name for this compound is (2R)-2-amino-3-((4-methoxyphenyl)diphenylmethylsulfanyl)propan-1-ol.

Chemical Structure:

Caption: 2D structure of **4'-Methoxy-S-trityl-L-cysteinol**.

Physicochemical Data Comparison

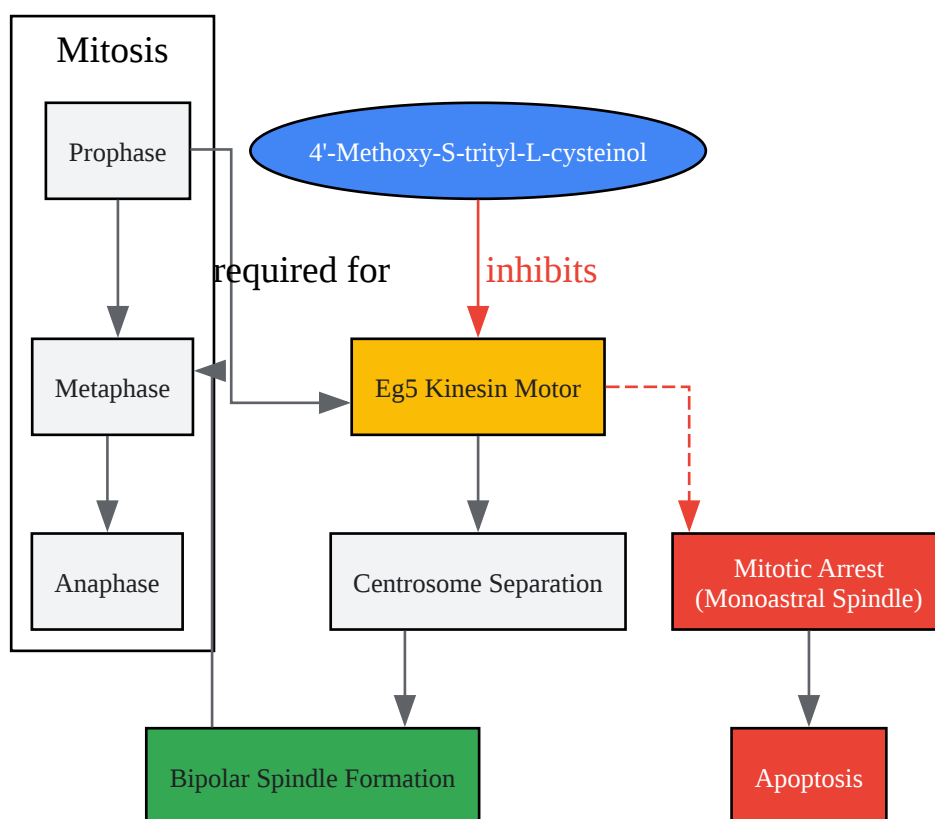
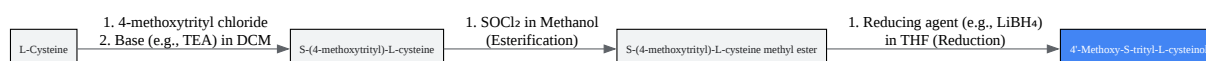
The following table summarizes key quantitative data for **4'-Methoxy-S-trityl-L-cysteinol** and its closely related analogues. Data for the target compound is calculated, while data for the analogues is derived from publicly available sources.

Property	4'-Methoxy-S-trityl-L-cysteinol (Calculated)	Fmoc-S-4-methoxytrityl-L-cysteine[1][2]	Fmoc-S-trityl-L-cysteine[3][4]	N-Fmoc-S-trityl-L-cysteinol[5]
CAS Number	Not available	177582-21-7	103213-32-7	215954-72-6
Molecular Formula	C ₂₉ H ₂₉ NO ₂ S	C ₃₈ H ₃₃ NO ₅ S	C ₃₇ H ₃₁ NO ₄ S	C ₃₇ H ₃₃ NO ₃ S
Molecular Weight	459.61 g/mol	615.74 g/mol	585.71 g/mol	571.7 g/mol
Appearance	-	White to off-white powder	White to almost white powder[3][4]	-
Melting Point	-	-	170-180 °C[4]	-
Solubility	-	Soluble in most organic solvents	Insoluble in water; Soluble in most organic solvents[3][6]	-

Experimental Protocols

While a specific protocol for the synthesis of **4'-Methoxy-S-trityl-L-cysteinol** is not published, a plausible synthetic route can be devised based on standard organic chemistry techniques and protocols for related compounds.

Proposed Synthesis of 4'-Methoxy-S-trityl-L-cysteinol:



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